

Understanding the pH stability and potential degradation of Polysucrose 400

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polysucrose 400

Cat. No.: B599322

[Get Quote](#)

Polysucrose 400: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the pH stability and potential degradation of **Polysucrose 400**.

Frequently Asked Questions (FAQs)

Q1: What is **Polysucrose 400**?

Polysucrose 400 is a neutral, highly branched, hydrophilic polymer created by the copolymerization of sucrose and epichlorohydrin.[1][2][3][4] It is also widely known by the trade name Ficoll® 400. Due to its high molecular weight (approx. 400,000 g/mol), abundance of hydroxyl groups, and non-ionic nature, it is extremely soluble in water and is frequently used to prepare density gradients for the separation of cells and organelles.[1][3][5]

Q2: What is the optimal pH range for working with **Polysucrose 400**?

Polysucrose 400 is stable in neutral and alkaline solutions.[2][5] For optimal stability and to prevent degradation, it is recommended to maintain the pH of the solution at 7 or above. A pH range of 7 to 9 is considered safe for most applications.[6]

Q3: How does the degradation of **Polysucrose 400** occur?

The primary degradation pathway for **Polysucrose 400** is acid-catalyzed hydrolysis of the glycosidic bonds within the sucrose units of the polymer.[2][5][7] This process breaks the polymer into smaller fragments, reducing its average molecular weight and, consequently, the viscosity of the solution. This hydrolysis is significantly accelerated at elevated temperatures.[2]

Q4: What are the main degradation products?

Hydrolysis breaks down the complex branched structure of **Polysucrose 400**. While not explicitly detailed in the provided literature, the fundamental degradation products would be the constituent sucrose molecules and, upon further hydrolysis, their monomers: glucose and fructose.

Q5: Can **Polysucrose 400** solutions be sterilized by autoclaving?

Yes, **Polysucrose 400** solutions can be sterilized by autoclaving. It is crucial that the solution is at a neutral or slightly alkaline pH before heating.[8] The recommended autoclaving conditions are typically 110°C for 30 minutes.[5] Autoclaving acidic solutions will cause rapid degradation.

Q6: What are the recommended storage conditions for **Polysucrose 400**?

- As a Powder: The dry powder form is very stable and can be stored in airtight containers at room temperature for at least 5 to 6 years.[1][8][9]
- As a Solution: Aqueous solutions should be prepared in a neutral or alkaline buffer. Acidic solutions are not recommended for storage as they will hydrolyze over time.

Stability Data Summary

The following table summarizes the stability of **Polysucrose 400** under various conditions.

Condition	pH Range	Temperature	Stability Outcome
Acidic	< 3	Ambient / Elevated	Rapid Hydrolysis[2] [10]
Acidic	3 - 5	Elevated	Risk of Hydrolysis[8]
Neutral	6 - 8	Ambient	Stable[2]
Neutral	6 - 8	110°C (Autoclave)	Stable (for at least 30 min)[5]
Alkaline	> 8	Ambient	Stable[2]
Chemical	N/A	Ambient	Avoid strong oxidizing and reducing agents[5]

Troubleshooting Guide

Issue: The viscosity of my **Polysucrose 400** solution has noticeably decreased.

- Possible Cause: This is a primary indicator of polymer degradation. The hydrolysis of glycosidic bonds breaks the large polymer into smaller fragments, which directly leads to a reduction in solution viscosity.
- Troubleshooting Steps:
 - Check pH: Measure the current pH of your solution. If it is below 6, acid-catalyzed hydrolysis is the most likely cause.
 - Review Preparation Protocol: Was an acidic buffer or reagent added to the solution at any point?
 - Review Storage Conditions: Was the solution stored for an extended period, especially at a pH below neutral or at an elevated temperature?
 - Action: If the solution has degraded, it should be discarded as its physical properties (density, viscosity, osmolality) will have changed, leading to unreliable experimental

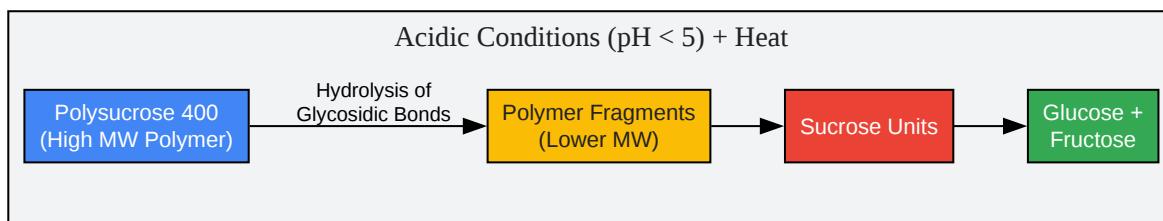
results. Prepare a fresh solution using a neutral or alkaline buffer.

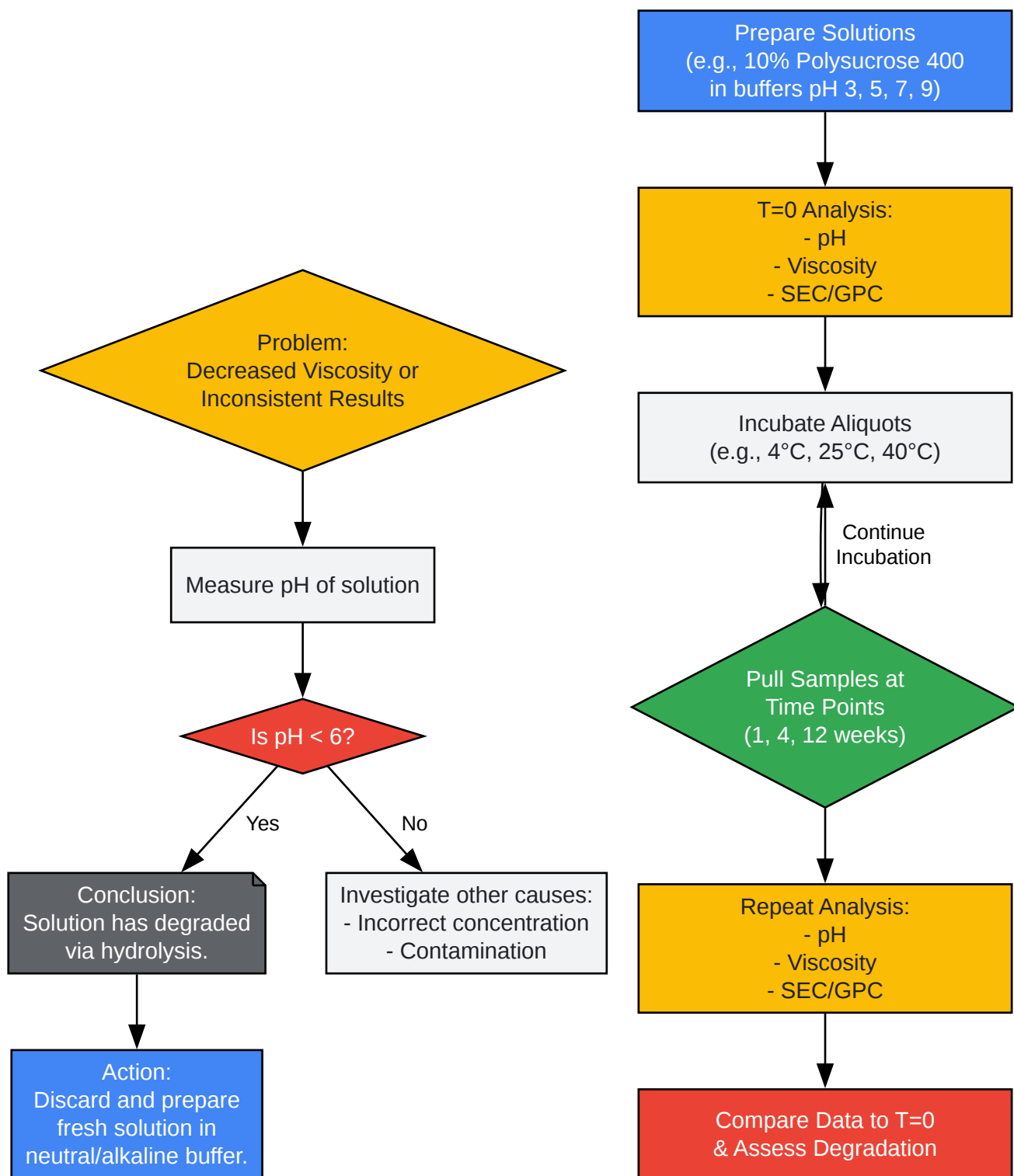
Issue: My experimental results are inconsistent when using an older solution.

- Possible Cause: Gradual degradation of the **Polysucrose 400**, even if slow, can alter the density gradient and osmotic characteristics of the solution, leading to poor or inconsistent cell separations.
- Troubleshooting Steps:
 - Follow the steps outlined above to check for signs of degradation (pH, viscosity).
 - It is best practice to use freshly prepared solutions for sensitive applications. If storage is necessary, use a validated neutral buffer and store at 2-8°C.

Visual Guides and Protocols

Degradation Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ficoll® 400 for Gradient Centrifugation [sigmaaldrich.com]
- 2. Polysucrose | Density Gradient Media [diagnostic.serumwerk.com]
- 3. biofargo.com [biofargo.com]
- 4. Polysucrose 400, synthetic sucrose polymer (CAS 26873-85-8) | Abcam [abcam.com]
- 5. cdn.cytivalifesciences.com [cdn.cytivalifesciences.com]
- 6. carlroth.com [carlroth.com]
- 7. researchgate.net [researchgate.net]
- 8. chondrex.com [chondrex.com]
- 9. shop.tdblabs.se [shop.tdblabs.se]
- 10. Ficoll400/Polysucrose 400/Sucrose-epichlorohydrin copolymer CAS 26873-85-8-南京杜莱生物技术有限公司 [dulynet.com]
- To cite this document: BenchChem. [Understanding the pH stability and potential degradation of Polysucrose 400]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599322#understanding-the-ph-stability-and-potential-degradation-of-polysucrose-400]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com